

Performance of Adhesives in Cryogenic Applications: A Comparative Guide

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Compound of Interest

Compound Name: TD-165

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A comprehensive evaluation of suitable adhesives for cryogenic environments is crucial for researchers, scientists, and drug development professionals. While an initial inquiry was made into the performance of SikaBiresin® **TD-165** for such applications, a thorough review of publicly available technical datasheets and scientific literature revealed no data on its performance at cryogenic temperatures. The product is primarily documented for use in art and decoration applications at room temperature.^{[1][2][3][4][5]} This guide, therefore, pivots to a comparative analysis of alternative adhesives for which cryogenic performance data is available, providing a resource for informed selection in demanding low-temperature environments.

This guide presents a comparison of three epoxy-based adhesives with documented performance at cryogenic temperatures: 3M™ Scotch-Weld™ EC-2216, Master Bond EP29LPSP, and EPO-TEK® 301-2.

Quantitative Performance Data

The following table summarizes the key performance metrics for the selected cryogenic adhesives. It is important to note that direct comparison is challenging due to variations in testing methodologies and reported data.

Property	3M™ Scotch-Weld™ EC-2216	Master Bond EP29LPSP	EPO-TEK® 301-2
Adhesive Type	Two-part Epoxy	Two-part Epoxy	Two-part Epoxy
Cure Type	Room Temperature / Heat	Room Temperature Gel + Heat Cure	Room Temperature / Heat
Operating Temperature Range	-252°C to +82°C	4K (-269°C) to +135°C	-55°C to 200°C (Continuous)
Lap Shear Strength (Aluminum to Aluminum) @ 23-25°C	>2,200 psi	>2,200 psi[6]	> 2,000 psi[7][8]
Cryogenic Performance (Qualitative)	Passed tensile and shear tests with up to 18 kg mass at 86K (-187°C).[9]	Passed tensile and shear tests with up to 18 kg mass at 86K (-187°C); Resistant to cryogenic shocks.[9][10][11]	High shear strength at cryogenic temperatures.[12]
Key Features	Flexible, good peel strength, resistant to shock and vibration.	NASA low outgassing approved, optically clear, withstands cryogenic shocks.[6][11][13]	Good handling characteristics, low viscosity, long pot life. [7][8]

Experimental Protocols

The data presented in this guide is primarily based on lap shear strength testing, a common method for evaluating the performance of adhesives. The following outlines a typical experimental protocol for determining lap shear strength at cryogenic temperatures, based on ASTM D1002 and cryogenic testing literature.[9][14][15][16][17]

Objective: To determine the apparent shear strength of an adhesive bonding two substrates (e.g., metal plates) under cryogenic conditions.

Materials and Equipment:

- Adhesive to be tested
- Substrate materials (e.g., aluminum, stainless steel) cut to specified dimensions (as per ASTM D1002)
- Solvent for cleaning substrates
- Universal Testing Machine (UTM) with a suitable load cell
- Cryogenic chamber or dewar for immersing the test specimen
- Liquid nitrogen or other cryogenic fluid
- Thermocouple to monitor temperature
- Data acquisition system

Procedure:

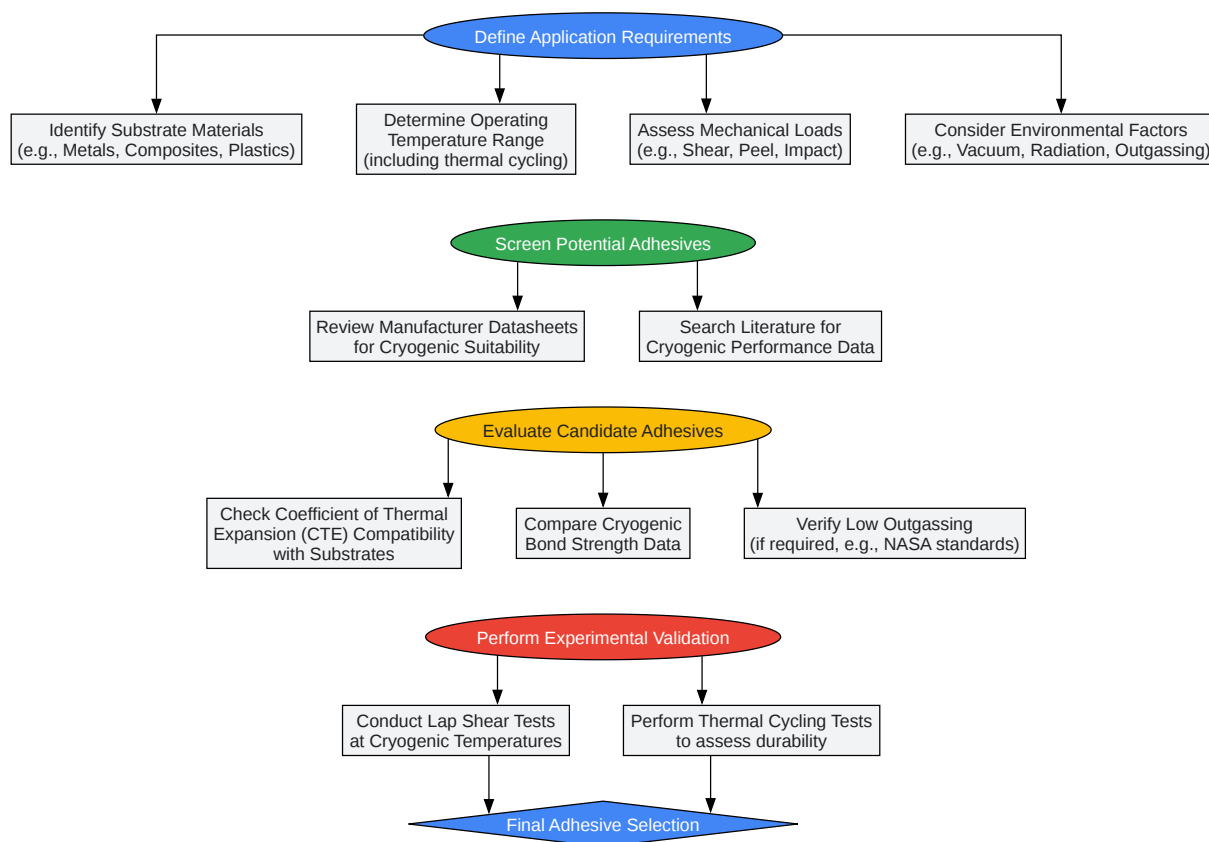
- **Substrate Preparation:** The surfaces of the substrates to be bonded are thoroughly cleaned and degreased using a suitable solvent to ensure a consistent bonding surface.
- **Adhesive Application and Curing:** The adhesive is prepared and applied to the substrates according to the manufacturer's instructions. The bonded specimens are then cured under the specified conditions (temperature and time).
- **Specimen Mounting:** The cured lap shear specimen is mounted into the grips of the Universal Testing Machine.
- **Cryogenic Conditioning:** The specimen, while mounted in the UTM, is slowly cooled to the target cryogenic temperature (e.g., by immersing in a dewar filled with liquid nitrogen). The temperature is monitored using a thermocouple attached to the specimen. This slow cooling minimizes thermal shock.[9]
- **Tensile Loading:** Once the target temperature is reached and stabilized, a tensile load is applied to the specimen at a constant rate of crosshead displacement until failure of the

bond occurs.[9][15][17]

- Data Recording: The maximum load sustained by the specimen before failure is recorded.
- Calculation of Shear Strength: The shear strength is calculated by dividing the maximum load by the bonded area.

Logical Workflow for Cryogenic Adhesive Selection

The selection of an appropriate adhesive for a cryogenic application is a multi-faceted process. The following diagram illustrates a logical workflow to guide researchers and scientists in making an informed decision.



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Caption: A workflow diagram for selecting a cryogenic adhesive.

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References

- [1. shop.gtttag.ch](https://shop.gtttag.ch) [shop.gtttag.ch]
- [2. industry.sika.com](https://industry.sika.com) [industry.sika.com]
- [3. industry.sika.com](https://industry.sika.com) [industry.sika.com]
- [4. industry.sika.com](https://industry.sika.com) [industry.sika.com]
- [5. compositeshop.de](https://compositeshop.de) [compositeshop.de]
- [6. gluespec.com](https://gluespec.com) [gluespec.com]
- [7. korest.de](https://korest.de) [korest.de]
- [8. epotek.com](https://epotek.com) [epotek.com]
- [9. ntrs.nasa.gov](https://ntrs.nasa.gov) [ntrs.nasa.gov]
- [10. ntrs.nasa.gov](https://ntrs.nasa.gov) [ntrs.nasa.gov]
- [11. EP29LPSP Epoxy Compound from Master Bond | Labcompare.com](#) [labcompare.com]
- [12. epotek.com](https://epotek.com) [epotek.com]
- [13. youtube.com](https://youtube.com) [youtube.com]
- [14. admetinc.ca](https://admetinc.ca) [admetinc.ca]
- [15. Lap Shear Strength of Adhesively Bonded Metal Specimens ASTM D1002](#) [intertek.com]
- [16. industrialphysics.com](https://industrialphysics.com) [industrialphysics.com]
- [17. testresources.net](https://testresources.net) [testresources.net]
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